

# Standard Operating Procedure for H122: A PROTAC TEAD Degradator

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## Compound of Interest

Compound Name: H122

Cat. No.: B15621958

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## Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

### Introduction

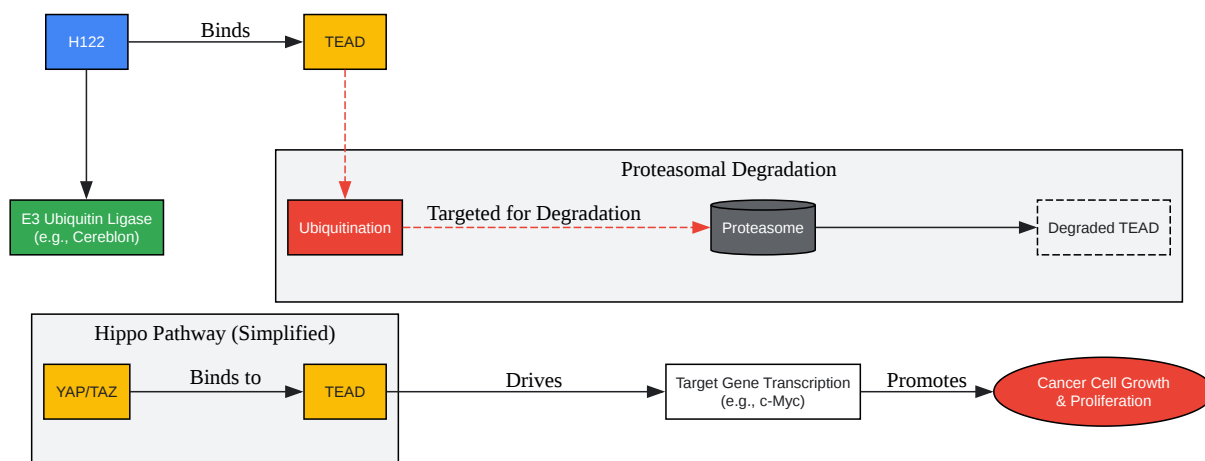
**H122** is a potent and selective PROTAC (Proteolysis Targeting Chimera) degrader of the transcriptional coactivators TEAD (Transcriptional Enhanced Associate Domain). By inducing the degradation of TEAD proteins, **H122** effectively downregulates the expression of oncogenic proteins such as Myc, presenting a promising therapeutic strategy in cancers driven by the Hippo pathway.[1][2] This document provides detailed application notes and standardized protocols for the use of **H122** in a research and drug development setting.

### Mechanism of Action

**H122** functions by hijacking the cell's natural protein disposal system. It is a heterobifunctional molecule composed of a ligand that binds to TEAD proteins, a linker, and a ligand that recruits an E3 ubiquitin ligase, such as Cereblon.[3] This proximity induces the ubiquitination of TEAD proteins, marking them for degradation by the proteasome. The degradation of TEAD leads to

the suppression of its target genes, including the proto-oncogene c-Myc, thereby inhibiting cancer cell growth and proliferation.[1][2]

### Signaling Pathway



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Caption: Mechanism of action of **H122** leading to TEAD degradation.

## Quantitative Data Summary

| Parameter                    | Value   | Cell Line/Target | Reference                               |
|------------------------------|---------|------------------|-----------------------------------------|
| TEAD1 Degradation (DC50)     | 3 nM    | -                | <a href="#">[1]</a> <a href="#">[2]</a> |
| TEAD2 Binding Affinity (Ki)  | 2.0 nM  | -                | <a href="#">[1]</a> <a href="#">[2]</a> |
| TEAD3 Binding Affinity (Ki)  | 3.6 nM  | -                | <a href="#">[1]</a> <a href="#">[2]</a> |
| TEAD4 Binding Affinity (Ki)  | 1.6 nM  | -                | <a href="#">[1]</a> <a href="#">[2]</a> |
| MSTO-211H Cell Growth (IC50) | 21.3 nM | MSTO-211H        | <a href="#">[1]</a> <a href="#">[2]</a> |
| NCI-H226 Cell Growth (IC50)  | 0.6 nM  | NCI-H226         | <a href="#">[1]</a> <a href="#">[2]</a> |

## Experimental Protocols

### 1. Cell Culture and Maintenance

- Cell Lines: MSTO-211H and NCI-H226 cells can be obtained from a reputable cell bank (e.g., ATCC).
- Culture Medium: Grow cells in RPMI-1640 medium supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin.
- Culture Conditions: Maintain cells in a humidified incubator at 37°C with 5% CO<sub>2</sub>.
- Subculturing: Passage cells every 2-3 days or when they reach 80-90% confluency.

### 2. In Vitro Cytotoxicity Assay

This protocol is designed to determine the IC<sub>50</sub> value of **H122** in cancer cell lines.

- Materials:

- **H122** (stock solution in DMSO)
- 96-well cell culture plates
- CellTiter-Glo® Luminescent Cell Viability Assay (or equivalent)
- Plate reader with luminescence detection
- Procedure:
  - Seed cells in a 96-well plate at a density of 5,000 cells per well and allow them to adhere overnight.
  - Prepare serial dilutions of **H122** in culture medium. The final DMSO concentration should not exceed 0.1%.
  - Remove the old medium from the wells and add 100 µL of the **H122** dilutions. Include a vehicle control (DMSO only).
  - Incubate the plate for 72 hours at 37°C.
  - After incubation, perform the CellTiter-Glo® assay according to the manufacturer's instructions.
  - Measure luminescence using a plate reader.
  - Calculate the IC50 value by plotting the percentage of cell viability against the log concentration of **H122** and fitting the data to a dose-response curve.

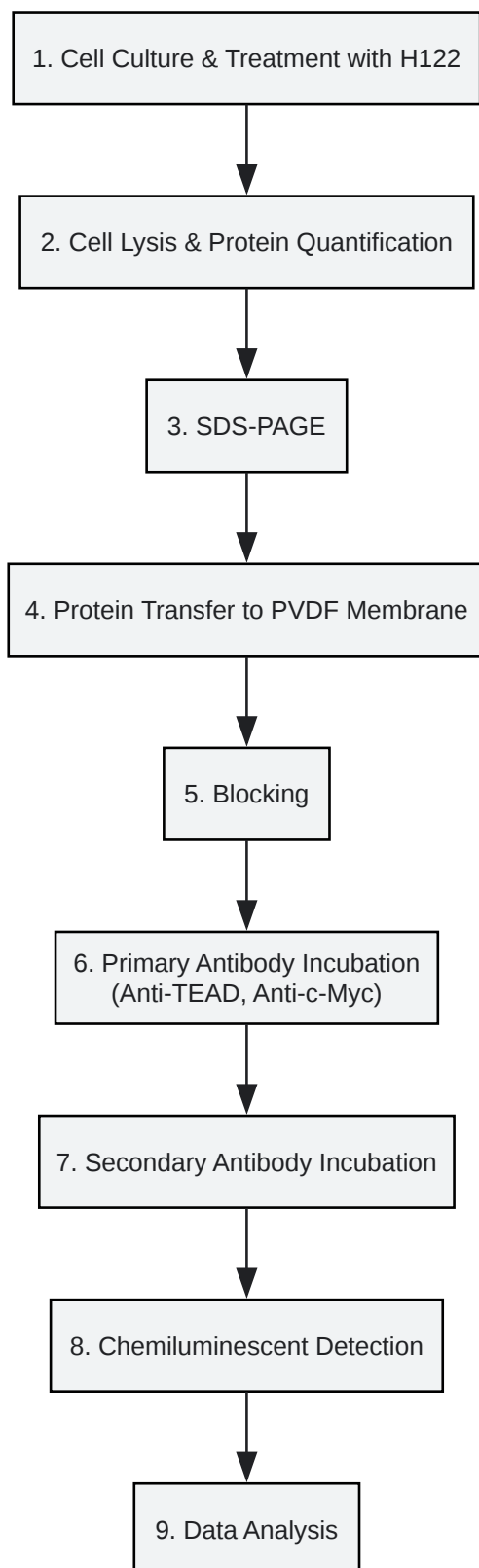
### 3. Western Blotting for TEAD Degradation

This protocol is used to confirm the degradation of TEAD proteins following **H122** treatment.

- Materials:
  - **H122**
  - 6-well cell culture plates

- RIPA lysis buffer with protease and phosphatase inhibitors
- BCA protein assay kit
- SDS-PAGE gels
- PVDF membrane
- Primary antibodies: Anti-TEAD1, Anti-TEAD2, Anti-TEAD3, Anti-TEAD4, Anti-c-Myc, Anti-GAPDH (or other loading control)
- HRP-conjugated secondary antibodies
- Chemiluminescent substrate
- Imaging system
- Procedure:
  - Seed cells in 6-well plates and grow to 70-80% confluency.
  - Treat cells with various concentrations of **H122** (e.g., 1 nM, 10 nM, 100 nM) for different time points (e.g., 4, 8, 12, 24 hours). Include a vehicle control.
  - Lyse the cells with RIPA buffer and quantify protein concentration using the BCA assay.
  - Separate 20-30 µg of protein per lane on an SDS-PAGE gel.
  - Transfer the proteins to a PVDF membrane.
  - Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature.
  - Incubate the membrane with primary antibodies overnight at 4°C.
  - Wash the membrane and incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature.
  - Detect the protein bands using a chemiluminescent substrate and an imaging system.

- Analyze the band intensities to determine the extent of protein degradation.



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Caption: Western Blotting workflow for assessing **H122**-induced protein degradation.

## Related Research Tools: YAP (H122) Polyclonal Antibody

For researchers investigating the Hippo pathway and the effects of **H122**, the YAP (**H122**) polyclonal antibody is a useful tool for detecting the Yes-associated protein (YAP), a key upstream regulator of TEAD.[\[4\]](#)[\[5\]](#)

### Applications and Recommended Dilutions

| Application                | Recommended Dilution | Reference                               |
|----------------------------|----------------------|-----------------------------------------|
| Western Blot (WB)          | 1:500 - 1:1000       | <a href="#">[4]</a> <a href="#">[6]</a> |
| Immunohistochemistry (IHC) | 1:50 - 1:200         | <a href="#">[4]</a> <a href="#">[6]</a> |

### Storage and Stability

Store the antibody at 4°C for short-term use and aliquot and store at -20°C for long-term storage. Avoid repeated freeze-thaw cycles.[\[4\]](#)

Disclaimer: **H122** is for research use only and is not intended for human or veterinary use.[\[1\]](#) Researchers should adhere to all applicable safety guidelines and institutional protocols when handling this compound.

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## References

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